

Application Notes and Protocols for PSI-353661 in HCV Replicon Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PSI-353661

Cat. No.: B12400249

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Introduction

PSI-353661 is a phosphoramidate prodrug of 2'-deoxy-2'- α -fluoro-2'- β -C-methylguanosine-5'-monophosphate, which demonstrates potent and selective inhibition of the hepatitis C virus (HCV) NS5B RNA-dependent RNA polymerase.^{[1][2]} These application notes provide a comprehensive overview and detailed protocols for the utilization of **PSI-353661** in HCV replicon assays, a fundamental tool for the evaluation of anti-HCV compounds.

Mechanism of Action

PSI-353661 is intracellularly metabolized to its active 5'-triphosphate form, PSI-352666.^{[1][3]} This active metabolite acts as an alternative substrate for the viral NS5B polymerase, leading to chain termination and inhibition of HCV RNA replication.^[1] The metabolic activation pathway involves several enzymatic steps, including hydrolysis by cathepsin A and carboxylesterase 1, followed by the action of HINT1 and adenosine deaminase-like protein 1, and subsequent phosphorylations by guanylate kinase and nucleoside diphosphate kinase to form the active triphosphate.^[2]

Activity and Resistance Profile

PSI-353661 exhibits potent activity against multiple HCV genotypes, including 1a, 1b, and 2a. [2][4] A key advantage of **PSI-353661** is its activity against replicons harboring the S282T substitution in NS5B, a mutation that confers resistance to other 2'-substituted nucleoside analogs.[1][4]

In vitro resistance selection studies have shown that the development of high-level resistance to **PSI-353661** is challenging and requires a combination of multiple mutations in the NS5B polymerase.[1] For genotype 2a replicons, a combination of three amino acid changes (S15G/C223H/V321I) was necessary to confer significant resistance.[1][3] Notably, single amino acid changes were insufficient to significantly reduce the activity of the compound.[1] No cross-resistance has been observed with other classes of HCV inhibitors.[1][3]

Data Presentation

Table 1: In Vitro Activity of PSI-353661 against HCV Replicons

HCV Genotype/Replicon	EC50 (nM)	Reference
Genotype 1b	3.0 ± 1.4	[3]
Genotype 1a (H77)	Potent activity reported	[4]
Genotype 2a (J6/JFH-1)	Potent activity reported	[4]
S282T Mutant Replicon	Fully active	[1][4]

Table 2: Resistance Profile of PSI-353661 in Genotype 2a JFH-1 Replicons

NS5B Mutation(s)	EC50 Fold Change (vs. Wild-Type)	Reference
Single mutations (e.g., S15G, C223H, V321I)	Not significant	[1]
Triple mutation (S15G/C223H/V321I)	9.9 - 16.5	[3][5]

Experimental Protocols

Protocol 1: HCV Replicon Assay for EC50 Determination of **PSI-353661**

This protocol describes a general method for determining the 50% effective concentration (EC50) of **PSI-353661** in a stable HCV replicon cell line.

Materials:

- HCV replicon-containing cell line (e.g., Huh-7 cells harboring a genotype 1b or 2a subgenomic replicon with a luciferase reporter gene)
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- G418 (Geneticin)
- **PSI-353661**
- Dimethyl sulfoxide (DMSO)
- 96-well cell culture plates
- Luciferase assay reagent
- Luminometer

Procedure:

- Cell Culture: Maintain the HCV replicon cell line in DMEM supplemented with 10% FBS, 1% Penicillin-Streptomycin, and an appropriate concentration of G418 to maintain the replicon. [\[3\]](#)

- **Cell Plating:** Seed the replicon cells into 96-well plates at a density that will ensure they remain in the exponential growth phase for the duration of the experiment.
- **Compound Preparation:** Prepare a serial dilution of **PSI-353661** in DMSO. Further dilute these stock solutions in cell culture medium to achieve the final desired concentrations. The final DMSO concentration should be kept constant across all wells and should not exceed 0.5%.
- **Treatment:** After allowing the cells to adhere overnight, replace the culture medium with the medium containing the various concentrations of **PSI-353661**. Include a "no-drug" control (medium with DMSO only).
- **Incubation:** Incubate the plates for 72 hours at 37°C in a humidified incubator with 5% CO₂.
- **Luciferase Assay:** After the incubation period, lyse the cells and measure the luciferase activity according to the manufacturer's instructions for the luciferase assay reagent.
- **Data Analysis:** Plot the luciferase activity against the logarithm of the **PSI-353661** concentration. Use a non-linear regression analysis to fit a dose-response curve and calculate the EC₅₀ value.

Protocol 2: In Vitro Resistance Selection for PSI-353661

This protocol outlines a method for selecting for HCV replicon variants with reduced susceptibility to **PSI-353661**.

Materials:

- HCV replicon-containing cell line
- Complete cell culture medium with G418
- **PSI-353661**
- DMSO
- Cell culture flasks

- RNA extraction kit
- RT-PCR reagents
- DNA sequencing reagents and access to a sequencer

Procedure:

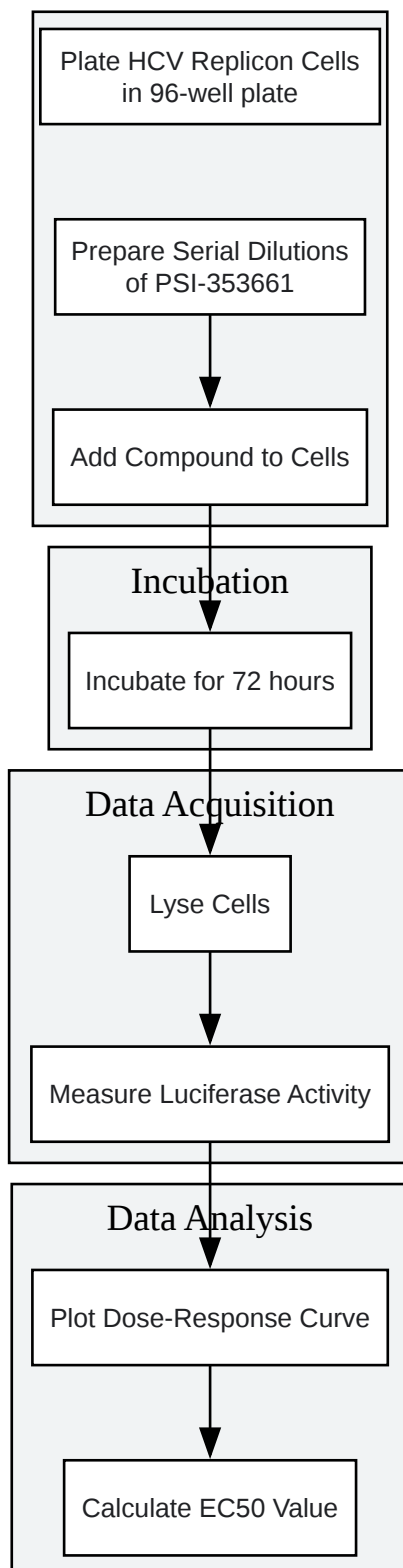
- Initial Culture: Culture the HCV replicon cells in the presence of G418 and a starting concentration of **PSI-353661**, typically at or near the EC50 value.[3] Maintain a parallel culture with DMSO as a no-drug control.[3]
- Dose Escalation: Gradually increase the concentration of **PSI-353661** in the culture medium as the cells begin to grow and tolerate the compound. Passage the cells as they reach confluence.
- Monitoring: At various passages, test the sensitivity of the selected cell population to **PSI-353661** using the EC50 determination protocol described above to monitor for shifts in susceptibility.[3]
- RNA Extraction and Sequencing: Once a significant shift in EC50 is observed, extract total RNA from the resistant cell population.
- RT-PCR and Sequencing: Perform RT-PCR to amplify the NS5B coding region of the HCV replicon. Sequence the resulting PCR products to identify mutations associated with the resistant phenotype.
- Phenotypic Confirmation: To confirm that the identified mutations are responsible for the resistance, introduce them into a wild-type replicon construct using site-directed mutagenesis and perform a transient replication assay to determine the EC50 of **PSI-353661** against the mutant replicons.[3]

Mandatory Visualizations



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Caption: Metabolic activation pathway of **PSI-353661**.



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